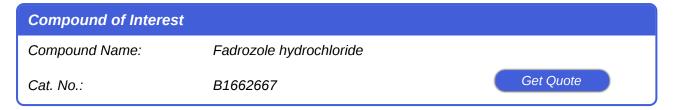


Preparing Fadrozole Hydrochloride Stock Solutions in DMSO: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fadrozole hydrochloride is a potent and selective non-steroidal inhibitor of aromatase (cytochrome P450 19A1), the enzyme responsible for the final step in estrogen biosynthesis.[1] [2] By competitively and reversibly binding to the aromatase enzyme, fadrozole blocks the conversion of androgens to estrogens, leading to a significant reduction in circulating estrogen levels.[1] This mechanism of action makes it a valuable tool in studying estrogen-dependent processes and a therapeutic agent in conditions such as hormone receptor-positive breast cancer.[3] Accurate and reproducible experimental results rely on the correct preparation of stock solutions. Dimethyl sulfoxide (DMSO) is a common solvent for preparing concentrated stock solutions of small molecules like fadrozole hydrochloride due to its high solubilizing capacity.[4]

This document provides detailed application notes and protocols for the preparation, storage, and handling of **fadrozole hydrochloride** stock solutions in DMSO.

Data Presentation Chemical and Physical Properties of Fadrozole Hydrochloride



Property	Value	Reference(s)	
Synonyms	CGS 16949A	[2][5][6]	
Molecular Formula	C14H13N3 · HCl	[5]	
Formula Weight	259.7 g/mol	[5]	
Appearance	Crystalline solid	[5]	
Purity	>98%	[5]	

Solubility of Fadrozole Hydrochloride

Solvent	Reported Solubility	Molar Concentration (Approximate)	Notes	Reference(s)
DMSO	10 mg/mL - 100 mg/mL	~38.5 mM - 385.02 mM	Sonication and gentle warming may be necessary to aid dissolution. The use of fresh, anhydrous DMSO is recommended as it is hygroscopic.	[5][6][7]
Ethanol	2 mg/mL	~7.7 mM	[5]	
DMF	5 mg/mL	~19.3 mM	[5]	
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	~1.15 mM	Prepare by first dissolving in DMSO, then diluting with PBS.	[5]
Water	100 mg/mL	~385.02 mM	Sonication is recommended to aid dissolution.	[6]



Note: Solubility can be affected by factors such as the specific batch of the compound, the purity and water content of the solvent, and the ambient temperature. It is always recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

Experimental Protocols Materials and Equipment

- Fadrozole hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade (purity ≥99.9%)
- Sterile, amber, or light-protecting microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, nuclease-free pipette tips
- Vortex mixer
- Sonicator (optional, water bath or probe)
- Personal Protective Equipment (PPE): Safety glasses, lab coat, and chemical-resistant gloves

Protocol for Preparing a 10 mM Fadrozole Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different concentrations or final volumes.

- Calculation:
 - Molecular Weight (MW) of **Fadrozole hydrochloride** = 259.7 g/mol
 - To prepare a 10 mM (0.010 mol/L) solution, you will need:
 - Mass (g) = Concentration (mol/L) x Volume (L) x MW (g/mol)



- Mass (mg) = 10 mmol/L x 0.001 L x 259.7 g/mol = 2.597 mg
- Weighing the Compound:
 - Don appropriate PPE.
 - Place a sterile microcentrifuge tube on the analytical balance and tare it.
 - Carefully weigh 2.597 mg of fadrozole hydrochloride powder directly into the tube.
- Dissolution:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the fadrozole hydrochloride powder.
 - Securely cap the tube and vortex the solution for 1-2 minutes until the compound is completely dissolved.
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
 - If the compound does not readily dissolve, sonicate the vial in a water bath for 5-10 minutes or until the solution is clear. Gentle warming (e.g., in a 37°C water bath) can also aid dissolution, but check the compound's stability information first.[8]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can lead to compound degradation and moisture absorption, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile, clearly labeled microcentrifuge tubes.[4][8]
 - Label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C, protected from light.[2][6] Stock solutions in DMSO are typically stable for at least one month at -20°C and up to six months or longer at -80°C.[2]

Preparation of Working Solutions

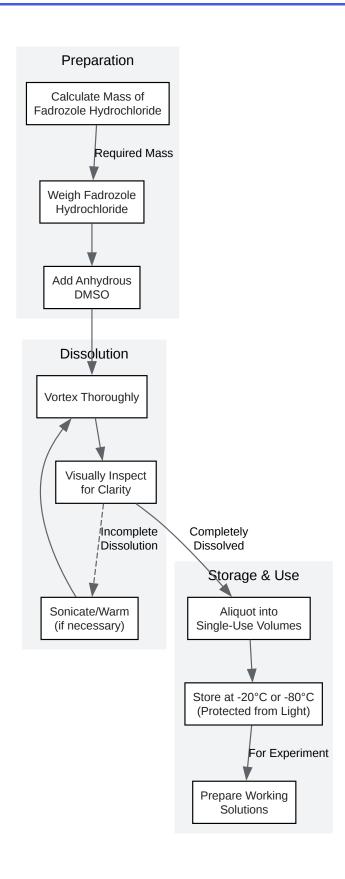


For cell-based assays, the final concentration of DMSO should be kept low (typically below 0.5%, and ideally below 0.1%) to avoid solvent-induced cytotoxicity.[9]

- Thaw a frozen aliquot of the stock solution at room temperature.
- Vortex the thawed stock solution briefly to ensure homogeneity.
- Perform serial dilutions of the DMSO stock solution in your cell culture medium or aqueous buffer to achieve the desired final concentration. It is best to make intermediate dilutions in the solvent before the final dilution into the aqueous medium to prevent precipitation.

Mandatory Visualization

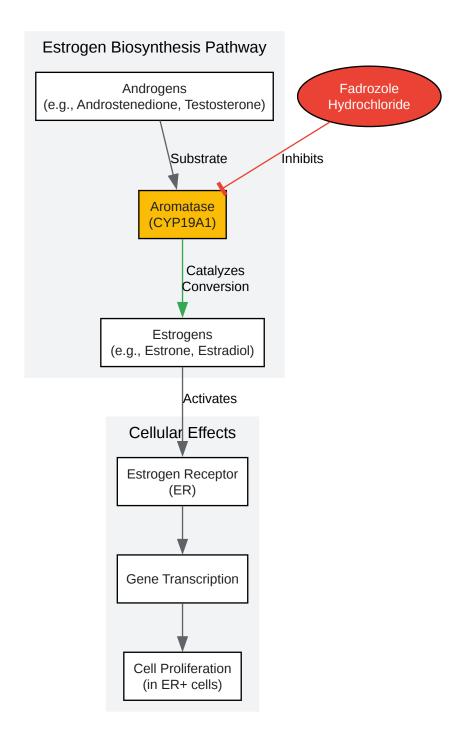




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Caption: Workflow for preparing Fadrozole hydrochloride stock solution in DMSO.





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Caption: Mechanism of action of Fadrozole hydrochloride in the estrogen signaling pathway.



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